

Solubility of Sodium Methyl 4-Hydroxybenzoate in Ethanol: A Technical Guide

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Compound of Interest

Compound Name: Sodium; methyl 4-hydroxybenzoate

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Introduction

Sodium methyl 4-hydroxybenzoate, the sodium salt of methylparaben, is a widely utilized preservative in the pharmaceutical, cosmetic, and food industries due to its broad antimicrobial spectrum and enhanced water solubility compared to its ester precursor. While its aqueous solubility is well-documented, understanding its solubility characteristics in organic solvents, particularly ethanol, is crucial for the formulation of non-aqueous and hydro-alcoholic solutions, topical preparations, and for various stages of drug manufacturing and purification processes. This technical guide provides a comprehensive overview of the available solubility information for sodium methyl 4-hydroxybenzoate in ethanol, alongside a detailed experimental protocol for its determination.

Data Presentation: Solubility of Sodium Methyl 4-Hydroxybenzoate in Ethanol

Despite a thorough review of scientific literature, patents, and chemical databases, specific quantitative solubility data for sodium methyl 4-hydroxybenzoate in ethanol at various temperatures remains largely unpublished. The available information is qualitative in nature.

Table 1: Qualitative Solubility of Sodium Methyl 4-Hydroxybenzoate in Ethanol

Solvent	Qualitative Solubility Description	Citations
Ethanol (96 per cent)	Sparingly soluble	[1] [2] [3] [4]
Ethanol	Slightly soluble	

For comparative purposes, the solubility of the non-salt form, methyl 4-hydroxybenzoate (methylparaben), in ethanol is well-documented and presented below. It is important to note that the presence of the sodium salt significantly alters the physicochemical properties, and therefore, these values are for reference only and not directly indicative of the solubility of the sodium salt.

Table 2: Quantitative Solubility of Methyl 4-Hydroxybenzoate (Methylparaben) in Ethanol

Solvent	Temperature (°C)	Solubility (g/100 mL)	Citation
Ethanol	25	~40	

Note: The value is derived from the description "One gram dissolves in 2.5 ml of ethanol".

Experimental Protocol: Determination of Solubility

The following is a detailed methodology for the experimental determination of the solubility of sodium methyl 4-hydroxybenzoate in ethanol. This protocol is based on the widely accepted isothermal equilibrium method.

1. Materials and Apparatus

- Solute: Sodium Methyl 4-Hydroxybenzoate (high purity grade)
- Solvent: Anhydrous Ethanol (ACS grade or higher)
- Apparatus:
 - Analytical balance (± 0.0001 g)

- Constant temperature water bath or incubator with shaker
- Calibrated thermometer (± 0.1 °C)
- Screw-capped glass vials or flasks
- Magnetic stirrer and stir bars
- Syringe filters (e.g., 0.45 μ m PTFE)
- Volumetric flasks and pipettes
- UV-Vis Spectrophotometer or High-Performance Liquid Chromatography (HPLC) system

2. Procedure

- Preparation of Saturated Solutions:

- Add an excess amount of sodium methyl 4-hydroxybenzoate to a series of screw-capped vials each containing a known volume of ethanol. The presence of undissolved solid at the end of the experiment is crucial to ensure saturation.
- Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C, 30 °C, 35 °C, 40 °C).
- Agitate the vials for a sufficient time to reach equilibrium. A preliminary study should be conducted to determine the time to equilibrium (typically 24-72 hours).

- Sample Withdrawal and Analysis:

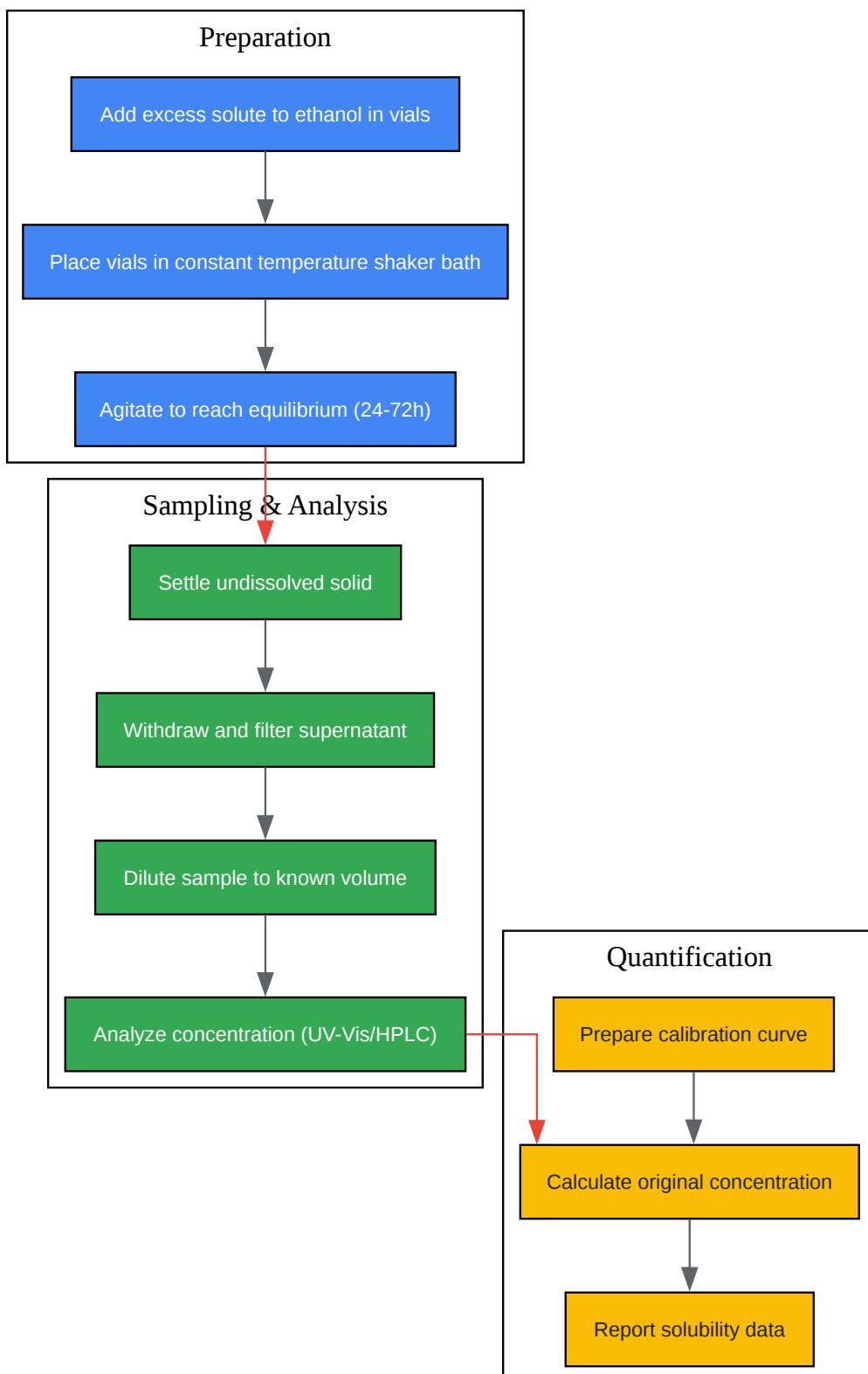
- Once equilibrium is reached, stop the agitation and allow the solid to settle for at least 2 hours within the constant temperature bath.
- Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe to the experimental temperature to avoid precipitation.
- Immediately filter the solution using a syringe filter into a pre-weighed volumetric flask.

- Record the exact weight of the collected filtrate.
- Dilute the filtrate with a known volume of ethanol to a concentration within the linear range of the analytical method.
- Analyze the concentration of sodium methyl 4-hydroxybenzoate in the diluted solution using a validated analytical method (e.g., UV-Vis spectrophotometry at the λ_{max} of the compound or HPLC).

- Quantification:
 - Prepare a calibration curve of known concentrations of sodium methyl 4-hydroxybenzoate in ethanol.
 - Determine the concentration of the diluted sample from the calibration curve.
 - Calculate the original concentration in the saturated solution, accounting for the dilution factor. The solubility can be expressed in various units such as g/100 mL, mg/mL, or mol/L.

Mandatory Visualization

The following diagram illustrates the experimental workflow for the determination of solubility.

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Caption: Experimental workflow for solubility determination.

Conclusion

While quantitative data on the solubility of sodium methyl 4-hydroxybenzoate in ethanol is not readily available in published literature, its qualitative description as "sparingly" or "slightly" soluble provides initial guidance for formulation development. For precise quantitative understanding, the experimental protocol outlined in this guide can be employed. The successful determination of its solubility will enable researchers and formulation scientists to optimize its use in a wider range of pharmaceutical and cosmetic products.

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